

In-Depth Technical Guide to Matsukaze-lactone: Physical and Chemical Properties

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Compound of Interest

Compound Name: Matsukaze-lactone

Cat. No.: B1162303

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Matsukaze-lactone is a naturally occurring coumarin, a class of benzopyrone compounds known for their diverse pharmacological activities. First isolated from the leaves of *Boenninghausenia albiflora* (Hook.) Reichb. ex Meisn., a plant belonging to the Rutaceae family, **Matsukaze-lactone** has drawn interest within the scientific community.^[1] This technical guide provides a comprehensive overview of the known physical and chemical properties of **Matsukaze-lactone**, intended to serve as a foundational resource for researchers engaged in natural product chemistry, pharmacology, and drug development.

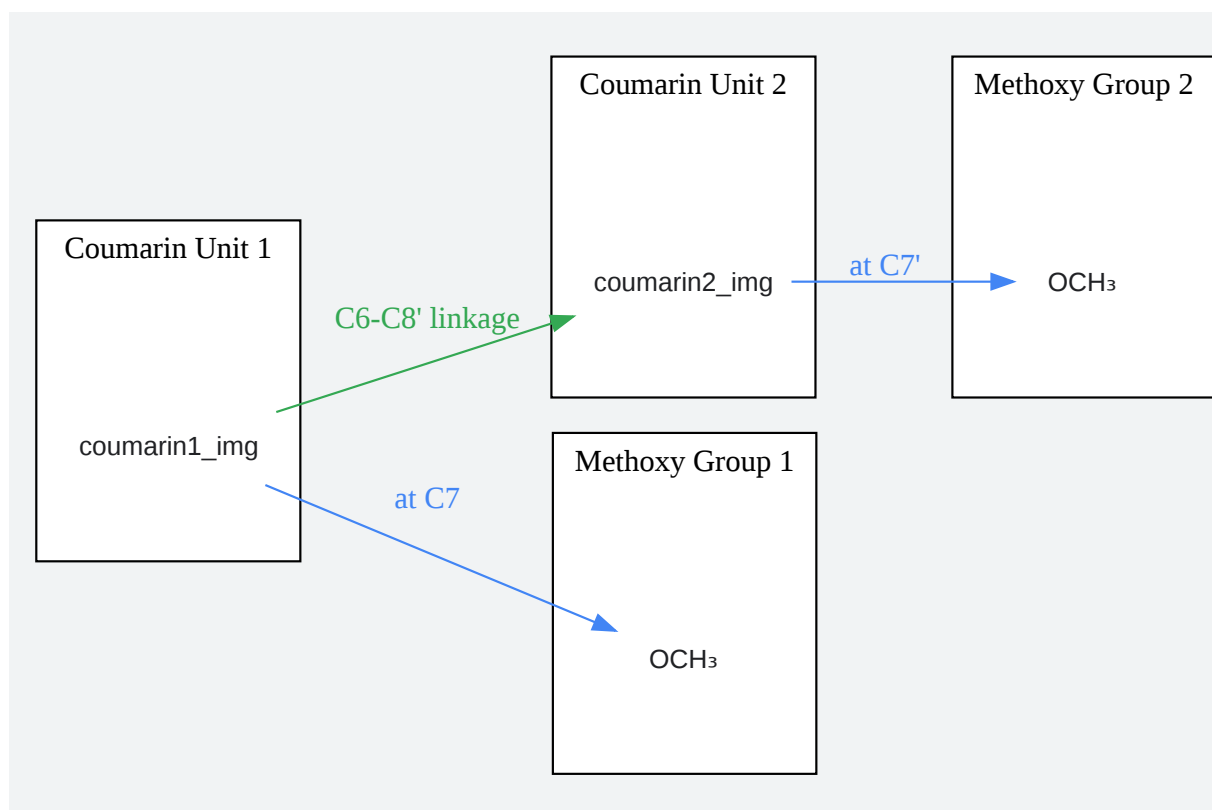
Chemical Structure and Properties

Matsukaze-lactone is chemically identified as 7,7'-dimethoxy-[6,8'-bi-2H-1-benzopyran]-2,2'-dione. Its structure consists of two coumarin moieties linked together. The fundamental physicochemical properties of **Matsukaze-lactone** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₂₀ H ₁₄ O ₆	ChemicalBook
Molecular Weight	350.32 g/mol	ChemicalBook
CAS Number	3153-73-9	ChemicalBook
Predicted Boiling Point	559.4 ± 50.0 °C	ChemicalBook
Predicted Density	1.357 ± 0.06 g/cm ³	ChemicalBook

Note: Boiling point and density are predicted values and should be confirmed by experimental data where available.

Below is a diagram illustrating the chemical structure of **Matsukaze-lactone**.



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Caption: Chemical structure of **Matsukaze-lactone**.

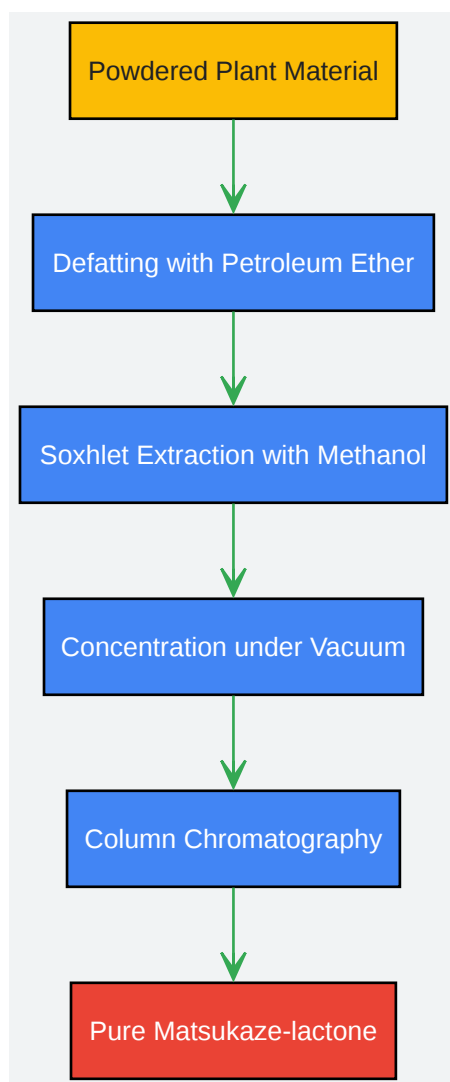
Experimental Data

Isolation

The primary source for the isolation of **Matsukaze-lactone** is the plant *Boenninghausenia albiflora*. The original structure elucidation was reported by Miyazaki and Mihashi in 1964. While the detailed experimental protocol from the original publication is not readily available, a general procedure for the extraction of coumarins from *Boenninghausenia albiflora* involves the following steps:

- **Defatting:** The powdered plant material (leaves) is first defatted using a non-polar solvent like petroleum ether in a Soxhlet apparatus.
- **Extraction:** The defatted material is then extracted with a more polar solvent, such as methanol or a hydro-alcoholic mixture, also typically using a Soxhlet extractor.
- **Concentration:** The resulting extract is filtered and concentrated under reduced pressure using a rotary evaporator.
- **Chromatographic Separation:** The crude extract is then subjected to chromatographic techniques, such as column chromatography over silica gel, to isolate the individual compounds, including **Matsukaze-lactone**.

The following diagram outlines a general workflow for the isolation of coumarins from plant material.



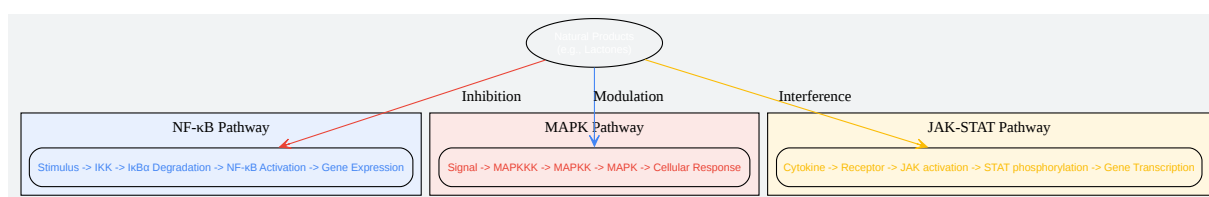
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Caption: General workflow for isolating **Matsukaze-lactone**.

Biological Activity and Signaling Pathways

While specific studies on the mechanism of action of **Matsukaze-lactone** are limited, the broader class of coumarins is known to exhibit a wide range of biological activities, including anti-inflammatory, antioxidant, and anticancer effects. Many natural compounds, including various lactones, are known to modulate key cellular signaling pathways. Although direct evidence for **Matsukaze-lactone** is not yet available, related compounds have been shown to influence pathways such as NF- κ B, MAPK, and JAK-STAT. These pathways are critical in regulating inflammation, cell proliferation, and immune responses.

The diagram below illustrates a simplified overview of these major signaling pathways that are often targeted by natural products.



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Caption: Major signaling pathways potentially modulated by lactones.

Future Research Directions

Further research is warranted to fully characterize the physical and chemical properties of **Matsukaze-lactone**. Experimental determination of its melting point, solubility in various solvents, and comprehensive spectral analyses (^1H -NMR, ^{13}C -NMR, IR, and MS) would be invaluable. Moreover, elucidating the specific biological activities and the precise molecular targets and signaling pathways affected by **Matsukaze-lactone** will be crucial for understanding its therapeutic potential.

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References

- 1. Matsukaze-lactone | 3153-73-9 [chemicalbook.com]

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